

Tetramethylrhodamine-5-iodoacetamide solubility and stability

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An In-depth Technical Guide to the Solubility and Stability of **Tetramethylrhodamine-5**-iodoacetamide

For researchers, scientists, and drug development professionals, understanding the characteristics of fluorescent probes is paramount for successful experimentation. **Tetramethylrhodamine-5-iodoacetamide** (5-TMRIA), a thiol-reactive fluorescent dye, is a valuable tool for labeling proteins and other biomolecules. This guide provides a comprehensive overview of its solubility and stability, supported by experimental protocols and visual diagrams to ensure optimal handling and use.

Solubility of Tetramethylrhodamine-5-iodoacetamide

The solubility of 5-TMRIA is a critical factor in the preparation of stock solutions for labeling experiments. While generally hydrophobic, its solubility can be enhanced in appropriate organic solvents.

Key Solubility Data



Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	125 mg/mL (219.53 mM)[1][2] [3][4][5]	Ultrasonic assistance may be required for complete dissolution.[1][2][3][4][5] It is highly recommended to use fresh, anhydrous DMSO as the compound's solubility is sensitive to moisture.[1][3][4] [5]
Dimethylformamide (DMF)	Soluble[6]	No quantitative data is readily available, but it is a commonly used solvent for rhodamine dyes.
Methanol (CH3OH)	Soluble[6]	As with DMF, specific solubility limits are not widely reported.
Aqueous Buffers	Poorly soluble	Direct dissolution in aqueous buffers is not recommended due to the hydrophobic nature of the dye.[7]

Experimental Protocol: Preparation of a 5-TMRIA Stock Solution

To ensure accurate and reproducible concentrations, a standardized protocol for the preparation of a 5-TMRIA stock solution is essential.

Materials:

- Tetramethylrhodamine-5-iodoacetamide (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer

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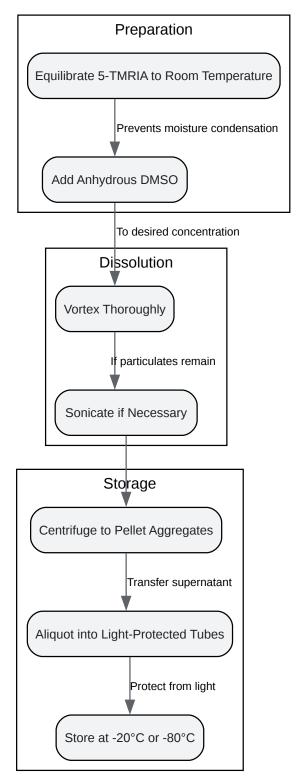
- Ultrasonic bath
- Microcentrifuge
- Pipettes and sterile, light-protected microcentrifuge tubes

Protocol:

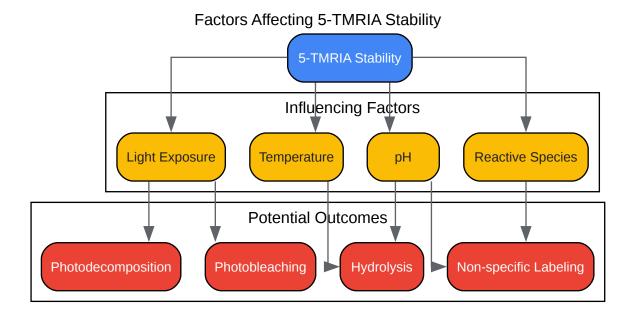
- Equilibration: Allow the vial of solid 5-TMRIA to warm to room temperature before opening to prevent moisture condensation.[8]
- Solvent Addition: Add the desired volume of anhydrous DMSO to the vial to achieve the target concentration. For example, to prepare a 10 mM stock solution from 1 mg of 5-TMRIA (MW: 569.39 g/mol), add 175.6 μL of DMSO.[1][2][3][4][5]
- Dissolution: Vortex the solution thoroughly. If particulates remain, sonicate the vial in an ultrasonic bath until the dye is fully dissolved.[1][2][3][4][5]
- Aliquoting and Storage: Centrifuge the solution to pellet any insoluble aggregates. Carefully transfer the supernatant into smaller, single-use aliquots in light-protected tubes. Store aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1][2][3][4][5] Always protect solutions from light.[1][2][3][4][5]



Workflow for Preparing 5-TMRIA Stock Solution







Reaction of 5-TMRIA with Cysteine 5-TMRIA (Tetramethylrhodamine-iodoacetamide) Reacts with Reacts with Labeled Protein (Stable Thioether Bond)

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